

Application Note: Solid-Phase Extraction of 1-Nitropyrene from Water Samples

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Compound of Interest

Compound Name: **1-Nitropyrene**

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Introduction

1-Nitropyrene is a nitrated polycyclic aromatic hydrocarbon (nitro-PAH) that is of significant environmental concern due to its mutagenic and carcinogenic properties.^[1] It is primarily formed from the reaction of its parent PAH, pyrene, with nitrogen oxides in the atmosphere and is a component of diesel exhaust. Accurate and sensitive methods for the determination of **1-Nitropyrene** in water are crucial for environmental monitoring and risk assessment. Solid-phase extraction (SPE) is a widely used technique for the preconcentration and cleanup of **1-Nitropyrene** from aqueous samples prior to chromatographic analysis.^{[1][2]} This application note provides a detailed protocol for the solid-phase extraction of **1-Nitropyrene** from water samples, followed by analysis using high-performance liquid chromatography (HPLC).

Principle of Solid-Phase Extraction

Solid-phase extraction is a sample preparation technique that separates components of a mixture based on their physical and chemical properties.^{[3][4]} For the extraction of **1-Nitropyrene** from water, a reversed-phase sorbent, such as C18 (octadecylsilica), is commonly used.^{[1][2]} The nonpolar **1-Nitropyrene** molecules in the aqueous sample adsorb to the nonpolar stationary phase of the SPE cartridge, while more polar impurities pass through. The retained **1-Nitropyrene** is then eluted with a small volume of an organic solvent. This process effectively concentrates the analyte and removes interfering matrix components, leading to improved sensitivity and accuracy in subsequent analyses.

Materials and Reagents

- SPE Cartridges: C18 (octadecylsilica), 500 mg/6 mL
- Solvents (HPLC grade):
 - Methanol
 - Methylene chloride
 - Acetonitrile
 - Reagent water (ultrapure)
- Apparatus:
 - SPE vacuum manifold
 - Vacuum pump
 - Glass sample bottles
 - Nitrogen evaporator
 - Autosampler vials
 - HPLC system with UV or fluorescence detector

Experimental Protocol

This protocol is based on established methods for the extraction of nitro-PAHs from water samples.[\[1\]](#)[\[2\]](#)

1. Sample Preparation

- Collect water samples in clean glass bottles.
- If the sample contains particulate matter, filter it through a 0.45 µm glass fiber filter.
- For spiked samples, add a known amount of **1-Nitropyrene** standard solution to the water sample.

2. SPE Cartridge Conditioning

- Place the C18 SPE cartridges on the vacuum manifold.
- Condition the cartridges by passing the following solvents sequentially:
 - 6 mL of methylene chloride (to waste)
 - 6 mL of methanol (to waste)
 - 6 mL of reagent water, leaving the sorbent bed covered with water.

3. Sample Loading

- Load the water sample (e.g., 100 mL) onto the conditioned SPE cartridge.
- Apply a gentle vacuum to maintain a flow rate of approximately 5-10 mL/min.
- After the entire sample has passed through, dry the cartridge under vacuum for 10-20 minutes to remove residual water.

4. Analyte Elution

- Place collection vials inside the manifold.
- Elute the retained **1-Nitropyrene** from the cartridge by passing 5-10 mL of methylene chloride through the cartridge.
- Collect the eluate in the vials.

5. Eluate Concentration and Reconstitution

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small, precise volume (e.g., 1 mL) of acetonitrile.
- Transfer the reconstituted sample to an autosampler vial for HPLC analysis.

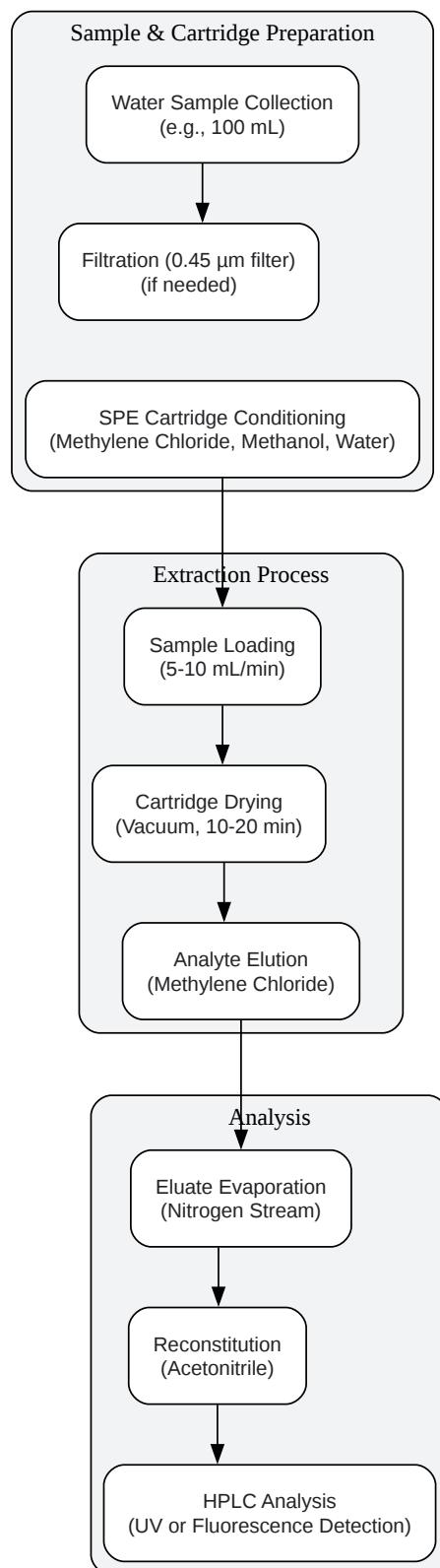
Quantitative Data Summary

The following table summarizes typical performance data for the SPE of **1-Nitropyrene** from water samples using a C18 sorbent and methylene chloride as the elution solvent.

Parameter	Value	Reference
Sorbent	C18 (Octadecylsilica)	[1] [2]
Elution Solvent	Methylene Chloride	[1] [2]
Recovery of 1-Nitropyrene	97.0% (\pm 2.5% RSD)	[1]
Limit of Detection (LOD)	1 ng/L	[2]
Limit of Quantification (LOQ)	Not Reported	

RSD: Relative Standard Deviation

Experimental Workflow



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Caption: Workflow for the solid-phase extraction of **1-Nitropyrene**.

Discussion

The presented SPE protocol provides a reliable and efficient method for the extraction and preconcentration of **1-Nitropyrene** from water samples. The use of C18 cartridges and methylene chloride for elution has been shown to yield high recovery rates.[1][2] The subsequent analysis by HPLC with UV or fluorescence detection allows for sensitive and accurate quantification of **1-Nitropyrene**. This method is suitable for a wide range of applications, including environmental monitoring of surface water, groundwater, and wastewater. For trace-level analysis, coupling this SPE method with more sensitive analytical techniques such as gas chromatography-mass spectrometry (GC-MS) may be beneficial.

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